

An In-depth Technical Guide to 4-tert-Butylaniline (CAS 769-92-6)

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Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety information for **4-tert-Butylaniline** (CAS 769-92-6). The information is intended to support researchers, scientists, and professionals in drug development in their understanding and utilization of this compound.

Chemical and Physical Properties

4-tert-Butylaniline is an organic compound classified as an aniline, which is an aromatic amine. It is characterized by a tert-butyl group attached to the para position of the aniline ring. [1] This substitution gives the molecule its unique steric and electronic properties. [1] Typically, it appears as a colorless to pale yellow or clear orange-red to brownish liquid. [2][3] It has a characteristic amine odor. [2] While it is moderately soluble in water, it shows greater solubility in organic solvents like ethanol and ether. [2]

General Properties

Property	Value	Source(s)
CAS Number	769-92-6	[4]
Molecular Formula	C ₁₀ H ₁₅ N	[4]
Molecular Weight	149.23 g/mol	[5]
Appearance	Colorless to pale yellow liquid; clear orange-red to brownish liquid	[2][3]
Odor	Characteristic amine odor	[2]

Physical Properties

Property	Value	Source(s)
Melting Point	15-16 °C	[6]
Boiling Point	90-93 °C at 3 mmHg	[6]
Density	0.937 g/mL at 25 °C	[6]
Flash Point	102 °C (closed cup)	[6]
Refractive Index (n _{20/D})	1.538	[6]
Solubility	Moderately soluble in water; more soluble in ethanol and ether	[2]

Spectral Data

Data Type	Key Information	Source(s)
^1H NMR	Spectral data available.	[3] [5]
^{13}C NMR	Spectral data available.	[5] [7]
IR Spectroscopy	Spectral data available.	[8] [9]
Mass Spectrometry	The molecular ion peak is observed. Fragmentation patterns are key for identification.	[10] [11]

Synthesis of 4-tert-Butylaniline

Several synthetic routes to **4-tert-Butylaniline** have been reported. A common and high-yielding method involves the reduction of the corresponding nitroaryl compound.

Experimental Protocol: Reduction of 4-tert-Butylnitrobenzene

This protocol is a general representation of a common synthesis method.

Objective: To synthesize **4-tert-Butylaniline** by the reduction of 4-tert-butylnitrobenzene.

Materials:

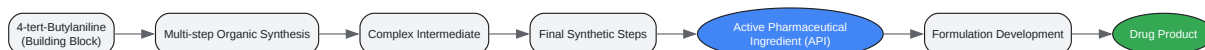
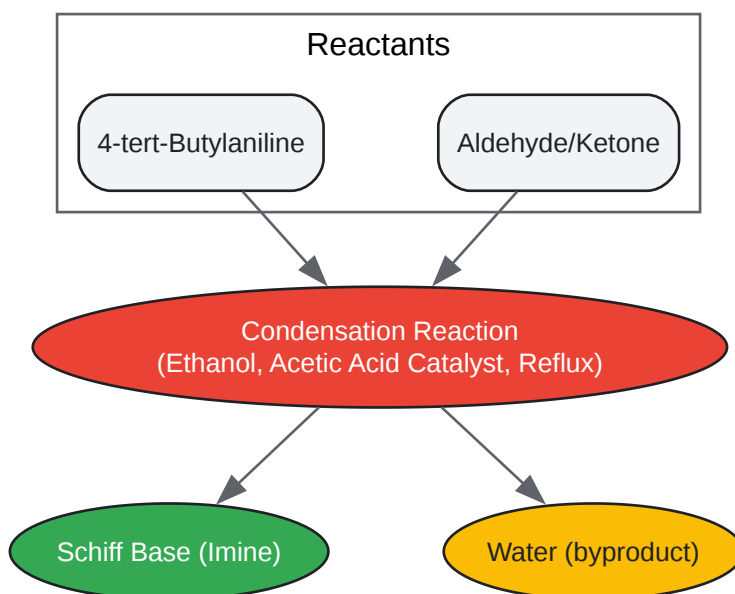
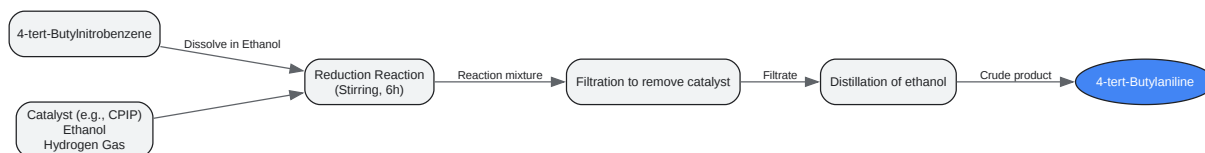
- 4-tert-Butylnitrobenzene
- Catalyst (e.g., CPIP - a proprietary catalyst, though others like Pd/C could be used)
- Ethanol
- Hydrogen gas source
- Standard laboratory glassware for inert atmosphere reactions
- Filtration apparatus

- Rotary evaporator

Procedure:

- In a reaction vessel suitable for hydrogenation, dissolve the nitroaryl compound (e.g., 4.06 mmol of 4-tert-butyl nitrobenzene) in ethanol (20 ml).[\[2\]](#)
- Add the catalyst (e.g., 50 mg of CPIP) to the solution.[\[2\]](#)
- Stir the mixture under a hydrogen atmosphere for approximately 6 hours.[\[2\]](#)
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).[\[2\]](#)
- Upon completion of the reaction, recover the catalyst by filtration.[\[2\]](#)
- Isolate the **4-tert-Butylaniline** by distilling off the ethanol. The isolated yield for this specific procedure is reported to be 99%.[\[2\]](#)

Purification: The crude product can be further purified by vacuum distillation.



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